

N,N-Diisopropylformamide CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diisopropylformamide*

Cat. No.: *B1346593*

[Get Quote](#)

An In-depth Technical Guide to N,N-Diisopropylformamide

This guide provides comprehensive information on **N,N-Diisopropylformamide**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identifiers, physical and chemical properties, a detailed synthesis protocol, and safety information.

Core Identifiers and Chemical Properties

N,N-Diisopropylformamide is a tertiary amide that serves as a useful building block in organic synthesis.^[1] Below is a summary of its key identifiers and physicochemical properties.

Table 1: Chemical Identifiers for **N,N-Diisopropylformamide**

Identifier	Value
CAS Number	2700-30-3[1][2][3][4][5]
EC Number	220-284-1[2][5]
Molecular Formula	C ₇ H ₁₅ NO[1][3][4]
Molecular Weight	129.20 g/mol [2][5]
Linear Formula	HCON[CH(CH ₃) ₂] ₂ [2][5]
InChI Key	UNBDDZDKBWPAX-UHFFFAOYSA-N[1][2]
SMILES String	CC(C)N(C=O)C(C)C[3][4]
Beilstein/REAXYS Number	1745406[2][5]
PubChem Substance ID	24853553[2][5]
MDL Number	MFCD00008867[1][2]

Table 2: Physicochemical Properties of **N,N-Diisopropylformamide**

Property	Value
Appearance	Clear light brown liquid/oil[1][3][6]
Form	Liquid[2][5]
Melting Point	10-11 °C[1][2][5][6]
Boiling Point	196 °C[1][2][5][6]
Density	0.89 g/mL at 25 °C[1][2][5][6]
Refractive Index (n _{20/D})	1.437[1][2][5][6]
Flash Point	75 °C (167 °F) - closed cup[1][2][5][6]
Water Solubility	Slightly soluble (83 g/L at 25 °C)[1][3][6]
Vapor Pressure	58.5 hPa at 37.8 °C[1][6]
logP	1.077 at 30 °C[1][6]

Experimental Protocols

Synthesis of N,N-Diisopropylformamide

A common method for the synthesis of **N,N-Diisopropylformamide** involves the reaction of diisopropylamine with formic acid.[\[6\]](#)

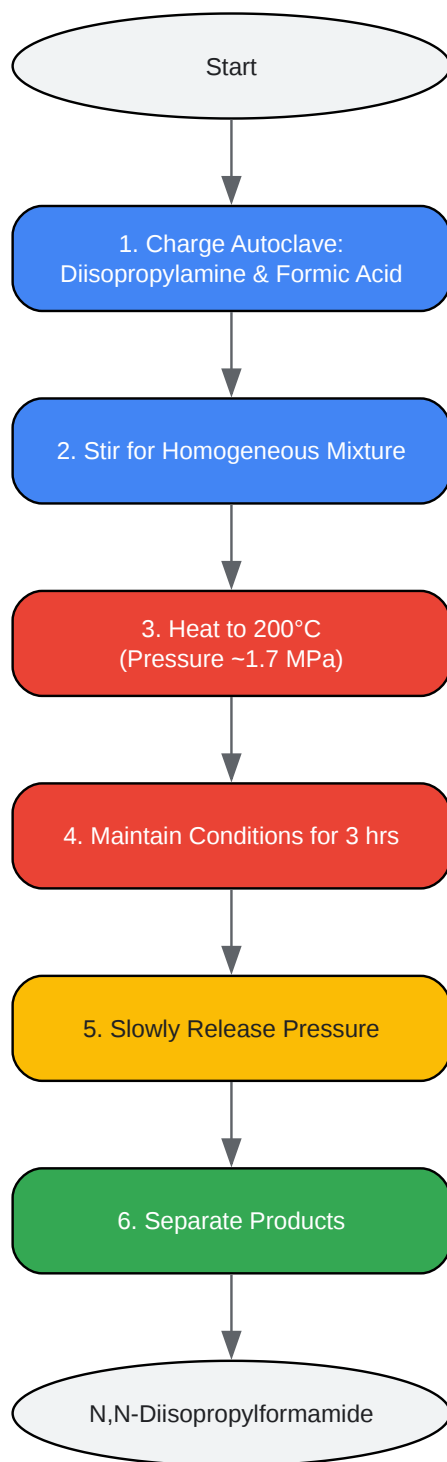
Materials:

- Diisopropylamine (99% pure)[\[6\]](#)
- Formic acid[\[6\]](#)
- 1 L Autoclave[\[6\]](#)

Methodology:

- Charge a 1 L autoclave with 255.7 g of formic acid and 460 g of 99% pure diisopropylamine.
[\[6\]](#)
- Initiate stirring to ensure the formation of a homogeneous reaction system. The molar ratio of formic acid to diisopropylamine should be controlled at approximately 1.05:1.[\[6\]](#)
- Heat the reaction system to about 200 °C under continuous stirring. The pressure in the autoclave will increase to and stabilize at approximately 1.7 MPa.[\[6\]](#)
- Maintain these reaction conditions for about 3 hours.[\[6\]](#)
- After the reaction is complete, slowly release the pressure from the autoclave.[\[6\]](#)
- Collect the carbon monoxide and water vapor generated during the reaction.[\[6\]](#)
- Separate the reaction products to obtain the **N,N-diisopropylformamide** solution.[\[6\]](#)

Below is a diagram illustrating the workflow for the synthesis of **N,N-Diisopropylformamide**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **N,N-Diisopropylformamide**.

Safety Information

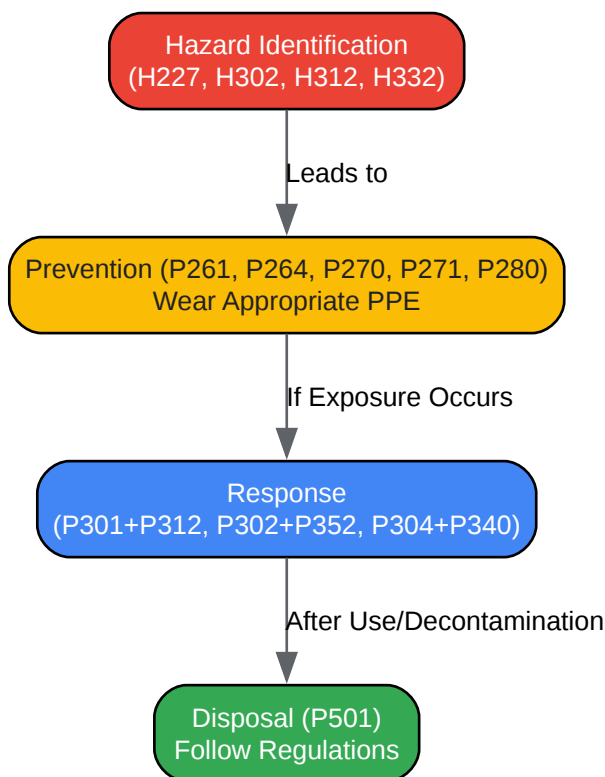
N,N-Diisopropylformamide is classified as a combustible liquid and is harmful if swallowed, in contact with skin, or if inhaled.[1][3] Appropriate personal protective equipment (PPE) should be used when handling this chemical.

Table 3: GHS Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed.[3] H312: Harmful in contact with skin.[3] H332: Harmful if inhaled.[3] H227: Combustible liquid.[1]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][3] P264: Wash thoroughly after handling.[1][3] P270: Do not eat, drink or smoke when using this product.[3] P271: Use only outdoors or in a well-ventilated area.[1][3] P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][3] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3] P302+P352: IF ON SKIN: Wash with plenty of water.[3] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3] P501: Dispose of contents/container in accordance with local regulations.[1]
Personal Protective Equipment	Eyeshields, Gloves, Type ABEK (EN14387) respirator filter.[2]
Storage Class	10 - Combustible liquids[2][5]
WGK	3[2][5]

The logical relationship for handling a hazardous chemical like **N,N-Diisopropylformamide** is outlined in the diagram below, emphasizing the progression from hazard identification to

response.



[Click to download full resolution via product page](#)

Caption: Logical workflow for handling hazardous chemicals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N,N-DIISOPROPYLFORMAMIDE | 2700-30-3 [chemicalbook.com]
- 2. N,N-Diisopropylformamide 98 2700-30-3 [sigmaaldrich.com]

- 3. Page loading... [guidechem.com]
- 4. N,N-Diisopropylformamide | LGC Standards [lgcstandards.com]
- 5. N,N-Diisopropylformamide 98 2700-30-3 [sigmaaldrich.com]
- 6. N,N-DIISOPROPYLFORMAMIDE CAS#: 2700-30-3 [m.chemicalbook.com]
- To cite this document: BenchChem. [N,N-Diisopropylformamide CAS number and identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346593#n-n-diisopropylformamide-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com